

An In-Depth Technical Guide to Neopinone: Chemical Structure, Properties, and Biological Significance

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Compound of Interest

Compound Name: Neopinone

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Abstract

Neopinone, a pivotal intermediate in the biosynthesis of morphine and codeine, holds significant interest for researchers in alkaloid chemistry, pharmacology, and drug development. This comprehensive technical guide delineates the chemical structure, physicochemical properties, and biological context of **neopinone**. It provides a summary of its spectral data, details on its synthesis, and outlines key experimental protocols relevant to its study. Furthermore, this guide illustrates the critical biosynthetic pathway involving **neopinone** and provides a logical workflow for its investigation.

Chemical Structure and Properties

Neopinone is a morphinan alkaloid characterized by a pentacyclic ring structure. Its systematic IUPAC name is (4R,7aR,12bS)-9-methoxy-3-methyl-1,2,4,6,7a,13-hexahydro-4,12-methanobenzofuro[3,2-e]isoquinolin-7-one[1].

Table 1: Chemical Identifiers and Properties of **Neopinone**

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₉ NO ₃	[1]
Molecular Weight	297.35 g/mol	[1]
IUPAC Name	(4R,7aR,12bS)-9-methoxy-3-methyl-1,2,4,6,7a,13-hexahydro-4,12-methanobenzofuro[3,2-e]isoquinolin-7-one	[1]
CAS Number	509-66-0	[1]
ChEBI ID	7510	[1]
PubChem CID	12313212	[1]

Table 2: Physicochemical Properties of **Neopinone**

Property	Value	Source
Physical Description	Solid (predicted)	
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Not reported	
pKa	Not reported	

Table 3: Spectral Data of **Neopinone**

Spectral Data Type	Key Features	Source
Mass Spectrometry	[M+H] ⁺ = 298	[1]
¹ H NMR	Data not explicitly available in search results.	
¹³ C NMR	Data not explicitly available in search results.	

Biological Significance and Signaling Pathways

Neopinone is a critical intermediate in the biosynthesis of the potent analgesics codeine and morphine in the opium poppy (*Papaver somniferum*) [1]. It is formed from thebaine through the action of the enzyme thebaine 6-O-demethylase [2]. Subsequently, **neopinone** is enzymatically isomerized to codeinone by **neopinone** isomerase [2]. This isomerization is a crucial step, channeling the metabolic flux towards the production of morphinan alkaloids.



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Figure 1: Biosynthetic pathway from thebaine to morphine, highlighting the role of **neopinone**.

While **neopinone** is primarily recognized for its role in this biosynthetic pathway, its broader pharmacological profile, including its direct interaction with opioid receptors, is not extensively characterized in the public domain. Standard assays to investigate such properties would include opioid receptor binding assays and in vivo analgesia models.

Experimental Protocols

Synthesis of Neopinone from Thebaine

An improved method for the conversion of thebaine to **neopinone** involves oxymercuration followed by hydrolysis [3].

Materials:

- Thebaine
- Mercuric acetate
- Methanol (refluxing)
- 3 N Acetic acid or Sodium borohydride
- Ether
- Methylene chloride
- Anhydrous hydrogen chloride or hydrogen bromide

Procedure:

- Perform oxymercuration of thebaine with mercuric acetate in refluxing methanol. This yields the intermediate 7-acetomercurine**neopinone** dimethyl ketal[3].
- Hydrolyze the intermediate with 3 N acetic acid to yield **neopinone**. Alternatively, reduce the organomercury compound with sodium borohydride followed by mild acid hydrolysis of the resulting **neopinone** dimethyl ketal[3].
- The **neopinone** can be further isomerized to codeinone. This equilibrium mixture can be shifted towards codeinone by treatment with anhydrous hydrogen chloride or hydrogen bromide in a mixture of ether and methylene chloride, followed by elimination of the hydrogen halide from the intermediate 8-halodihydrocodeinone[3].

Neopinone Isomerase Assay

This assay is designed to measure the enzymatic conversion of **neopinone** to codeinone.

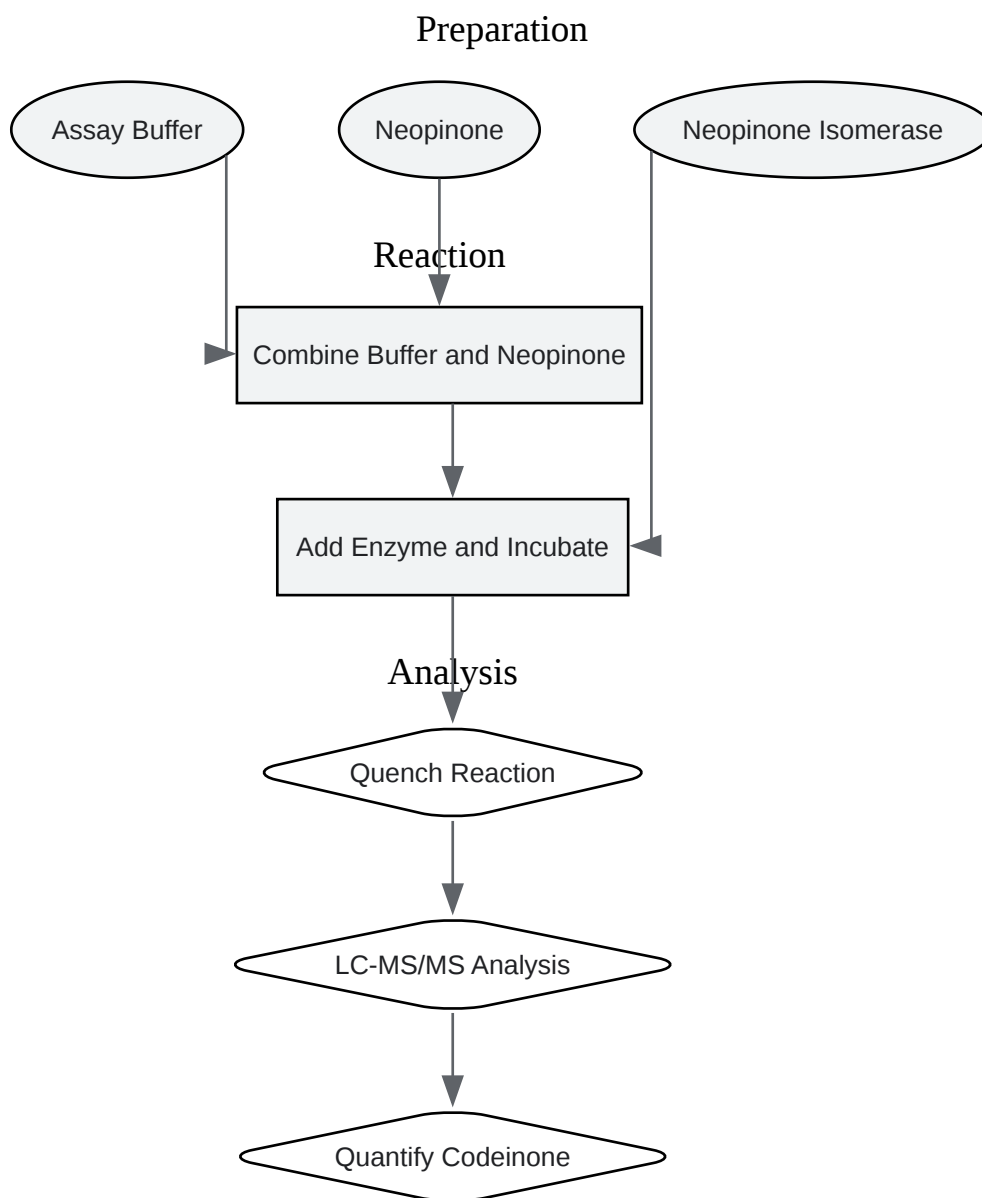
Materials:

- Purified **neopinone** isomerase
- **Neopinone** substrate
- Assay buffer (e.g., 100 mM potassium phosphate, pH 7.0)

- Quenching solution (e.g., 1 M citric acid)
- LC-MS/MS system for product analysis

Procedure:

- Prepare a reaction mixture containing the assay buffer and **neopinone**.
- Initiate the reaction by adding a known amount of purified **neopinone** isomerase.
- Incubate the reaction at a controlled temperature (e.g., 37°C) for a specific time period.
- Stop the reaction by adding the quenching solution.
- Analyze the reaction mixture by LC-MS/MS to quantify the amount of codeinone produced.



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